

Solubility of Lithium Chlorate in Organic Solvents: A Technical Guide

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This technical guide provides a comprehensive overview of the solubility of **lithium chlorate** in various organic solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding the dissolution characteristics of this inorganic salt, which can be pertinent in various chemical processes, including synthesis, formulation, and electrochemical applications.

Quantitative Solubility Data

The solubility of **lithium chlorate** in organic solvents is a critical parameter for its application in non-aqueous systems. However, publicly available quantitative data is limited. The following table summarizes the known qualitative and quantitative solubility information for **lithium chlorate** in select organic solvents. For comparative purposes, data for the related and more extensively studied lithium perchlorate is also included where available, but it is crucial to note that these are distinct compounds with different solubility profiles.



Solvent	Chemical Formula	Lithium Chlorate (LiClO₃) Solubility	Lithium Perchlorate (LiClO4) Solubility (g/100g of solvent)[1]	Temperature (°C)
Ethanol	C₂H₅OH	Very Soluble[2] [3]	151.76	25
Acetone	C₃H ₆ O	Slightly Soluble[2][3]	137	25
Methanol	СН₃ОН	Data not available	182.25	25
1-Propanol	С₃Н₁ОН	Data not available	105	25
1-Butanol	C4H9OH	Data not available	79.31	25
Isobutanol	C4H9OH	Data not available	58.05	25
Acetonitrile	C₂H₃N	Data not available	16.3 (g/100g of acetonitrile)[4]	Not specified
Diethyl Ether	(C2H5)2O	Data not available	113.72	25
Ethyl Acetate	C4H8O2	Data not available	95.12	25

Experimental Protocols for Solubility Determination

The determination of the solubility of an inorganic salt like **lithium chlorate** in an organic solvent is a fundamental experimental procedure. The isothermal saturation method, coupled with gravimetric analysis, is a common and reliable technique.



Isothermal Saturation Method

This method involves creating a saturated solution of the solute in the solvent at a constant temperature and then determining the concentration of the solute in that solution.

Materials and Apparatus:

- Lithium chlorate (anhydrous)
- Organic solvent of interest (high purity)
- Constant temperature bath (e.g., water bath or oil bath)
- Sealable glass vials or flasks
- Magnetic stirrer and stir bars or a mechanical shaker
- Syringe filters (solvent-compatible, with appropriate pore size, e.g., 0.2 μm)
- Analytical balance
- Drying oven
- Desiccator

Procedure:

- Sample Preparation: Add an excess amount of lithium chlorate to a known volume or mass
 of the organic solvent in a sealable glass vial. The presence of undissolved solid is crucial to
 ensure saturation.
- Equilibration: Place the vial in a constant temperature bath set to the desired temperature. Agitate the mixture vigorously using a magnetic stirrer or shaker to facilitate the dissolution process and reach equilibrium. The time required to reach equilibrium can vary depending on the solvent and solute, and it is advisable to determine this experimentally by taking measurements at different time points (e.g., 24, 48, and 72 hours) until the concentration of the dissolved solute remains constant.[5]



- Phase Separation: Once equilibrium is reached, cease agitation and allow the undissolved solid to settle. It is critical to maintain the constant temperature during this step.
- Sample Withdrawal: Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-heated or pre-cooled syringe (to the same temperature as the experiment) to avoid precipitation or further dissolution. Immediately filter the solution using a syringe filter to remove any remaining solid particles.
- Analysis: The concentration of lithium chlorate in the filtered saturated solution can then be
 determined using a suitable analytical method, such as gravimetric analysis.

Gravimetric Analysis

This method determines the mass of the solute in a known mass of the saturated solution.

Procedure:

- Weighing the Saturated Solution: Accurately weigh a clean, dry, and pre-weighed container (e.g., a glass vial or evaporating dish). Transfer the filtered saturated solution obtained from the isothermal saturation method into this container and weigh it again to determine the exact mass of the solution.
- Solvent Evaporation: Place the container with the saturated solution in a drying oven at a temperature sufficient to evaporate the solvent completely without decomposing the **lithium chlorate**. The oven should be well-ventilated.
- Drying to a Constant Mass: After the solvent has evaporated, continue to dry the solid
 residue in the oven until a constant mass is achieved. This is confirmed by cooling the
 container in a desiccator and weighing it, then repeating the drying and weighing process
 until two consecutive weighings are within an acceptable tolerance.
- Calculation of Solubility: The solubility can be calculated as grams of solute per 100 grams of solvent using the following formulas:
 - Mass of solute = (Mass of container + dry residue) (Mass of empty container)
 - Mass of solvent = (Mass of container + solution) (Mass of container + dry residue)

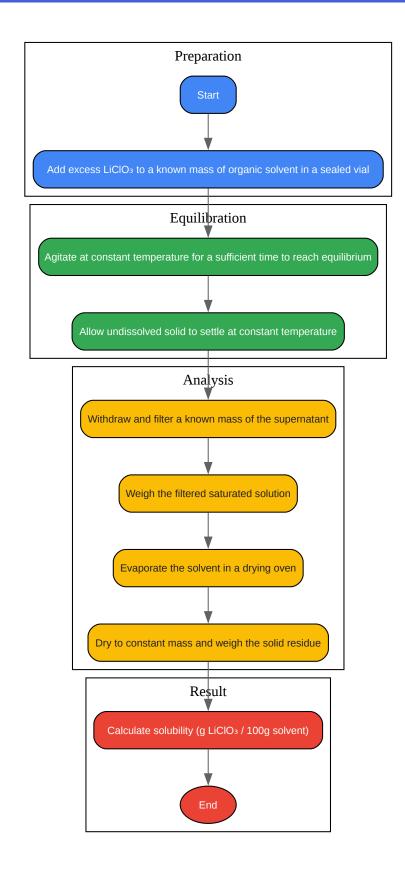


Solubility (g/100g solvent) = (Mass of solute / Mass of solvent) x 100

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **lithium chlorate** in an organic solvent using the isothermal saturation method followed by gravimetric analysis.





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Caption: Workflow for Solubility Determination.



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